

2,4-Dimethylpentan-3-amine hydrochloride CAS number 4083-58-3

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Compound of Interest

Compound Name: 2,4-Dimethylpentan-3-amine hydrochloride

Cat. No.: B1490082

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An In-Depth Technical Guide to **2,4-Dimethylpentan-3-amine Hydrochloride** (CAS 4083-58-3) for Research and Development

Introduction

2,4-Dimethylpentan-3-amine hydrochloride, registered under CAS number 4083-58-3, is the hydrochloride salt of the primary aliphatic amine 2,4-dimethylpentan-3-amine (CAS 4083-57-2). This compound is a valuable building block in synthetic organic chemistry, particularly in the development of novel pharmaceutical and agrochemical agents. Its branched, sterically hindered structure, provided by two isopropyl groups flanking the amine, offers unique properties for introducing lipophilicity and modulating the steric environment of target molecules.

This guide provides a comprehensive technical overview for researchers, scientists, and drug development professionals. It covers the compound's physicochemical properties, a detailed synthesis protocol with mechanistic rationale, analytical quality control procedures, applications, and critical safety information. Notably, while the hydrochloride salt form is often preferred for its stability and ease of handling as a solid, its hazard profile should be considered in the context of its highly corrosive free amine base. Furthermore, the parent amine has been identified as a human metabolite in cancer metabolism, suggesting potential applications in metabolomics and biomarker research^[1].

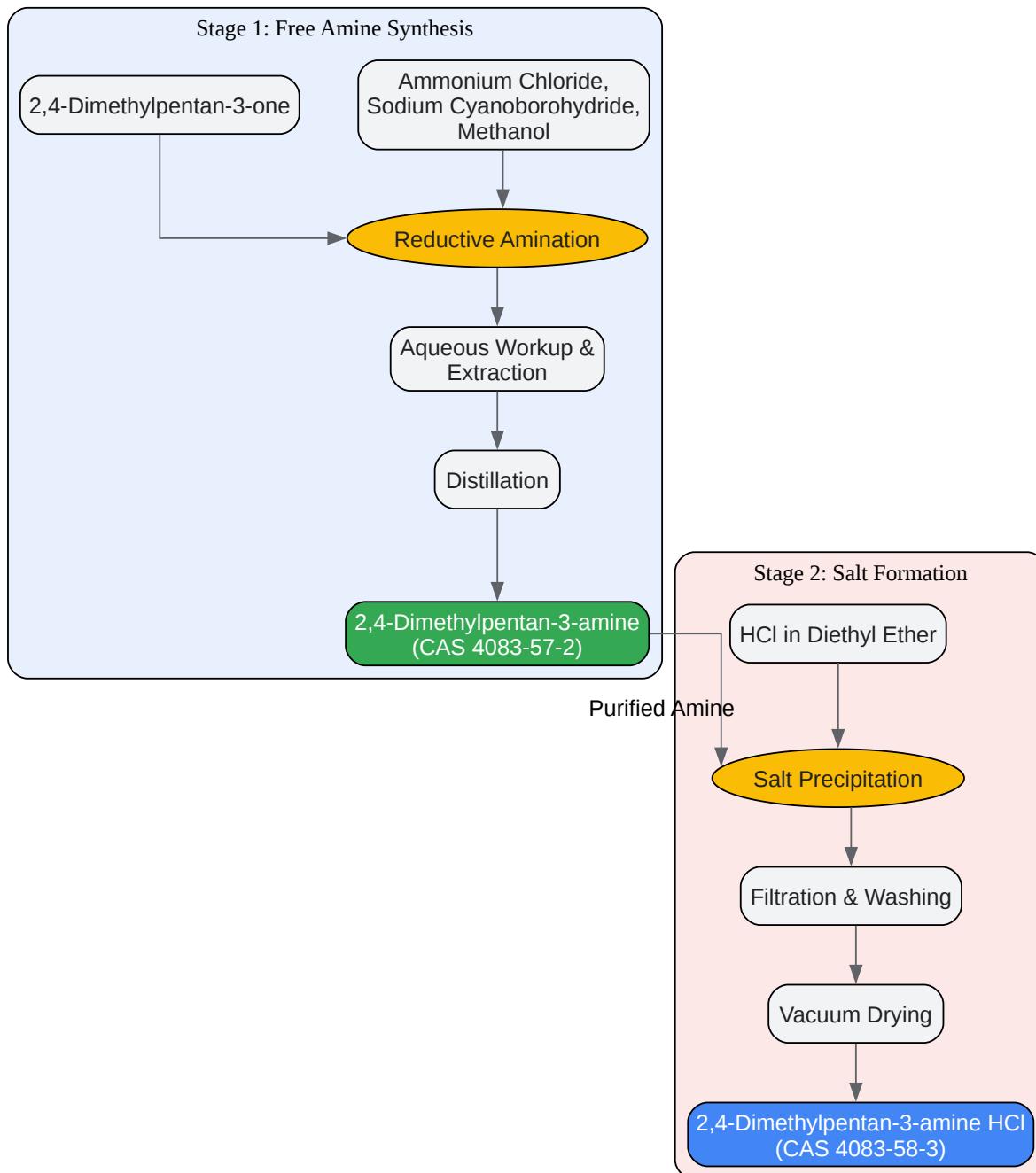
Chemical Identity and Physicochemical Properties

A clear distinction between the hydrochloride salt and its free amine base is crucial for experimental design and material handling. The amine is typically a liquid, while the hydrochloride salt is a solid, making it easier to weigh and store.^{[2][3][4]} The conversion to the salt form significantly enhances its stability and shelf-life.

Property	2,4-Dimethylpentan-3-amine Hydrochloride	2,4-Dimethylpentan-3-amine (Free Base)
CAS Number	4083-58-3 ^[2]	4083-57-2 ^[5]
Molecular Formula	C ₇ H ₁₈ ClN ^{[2][6]}	C ₇ H ₁₇ N ^{[1][7]}
Molecular Weight	151.68 g/mol ^{[2][6]}	115.22 g/mol ^{[1][7]}
IUPAC Name	2,4-dimethylpentan-3-aminium chloride	2,4-dimethylpentan-3-amine ^[1]
Synonyms	2,4-DIMETHYLPENTAN-3-AMINE HCL ^[2]	3-Amino-2,4-dimethylpentane, 1-Isopropyl-2-methylpropylamine ^{[1][4]}
Physical Form	Solid ^{[2][3]}	Colorless to pale yellow liquid ^[4]
Purity (Typical)	≥97% ^{[2][3]}	≥98%
Boiling Point	Not applicable (decomposes)	123.2 ± 8.0 °C at 760 mmHg ^[8]
Flash Point	Not applicable	22.3 ± 13.3 °C ^[8]
Solubility	Expected to be soluble in water and polar solvents	Soluble in water and organic solvents ^[4]

Synthesis and Purification

The synthesis of **2,4-Dimethylpentan-3-amine hydrochloride** is most logically achieved in a two-stage process. First, the free amine is synthesized via reductive amination of the corresponding ketone. Second, the purified amine is converted to its hydrochloride salt. This approach ensures high purity and yields a stable, solid final product.



R-NH₂
(Free Amine, Soluble)

+ HCl
(in Ether)

-> R-NH₃⁺Cl⁻ ↓
(Hydrochloride Salt, Precipitate)

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